

MA242 Free Base: Application Notes and Protocols for Cancer Research

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Compound Focus: MA242 free base

Cat. No.: S12903315

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Chemical and Physical Properties

MA242 free base is a specific dual (bifunctional) inhibitor of the MDM2 and NFAT1 oncoproteins [1]. It directly binds to both targets with high affinity, induces their protein degradation, and inhibits NFAT1-mediated MDM2 transcription, leading to apoptosis in various cancer cell lines [1].

The table below summarizes the core physicochemical properties of **MA242 free base**:

Property	Specification
CAS Number	1049704-17-7 [1]
Related CAS (Salt form)	1049704-18-8 [1] [2]
Molecular Formula	$C_{24}H_{20}ClN_3O_3S$ [1]
Molecular Weight	465.95 g/mol [1]
Appearance	Solid (powder) at room temperature [1]
LogP	4.4 [1]
Hydrogen Bond Donor Count	1 [1]

Property	Specification
Hydrogen Bond Acceptor Count	5 [1]
Purity	≥98% [1]

Storage and Handling

- **Storage Conditions:** Store the powder at -20°C for long-term stability (3 years) or at 4°C for 2 years. Prepared solvent solutions should be stored at -80°C for 6 months or -20°C for 1 month [1].
- **Handling Note:** This product is for research use only, not for human use [1].

Safety and Handling Notes

Important Notice: The search results did not contain a specific Safety Data Sheet (SDS) for **MA242 free base**. The following safety information is synthesized from general handling descriptions within the product specifications and should be treated as provisional.

- **For Research Use Only:** This compound is intended for laboratory research purposes only and is not for diagnostic or therapeutic human or animal use [1].
- **General Lab Safety:** As with any uncharacterized bioactive small molecule, handle **MA242 free base** with caution. It is recommended to use appropriate personal protective equipment (PPE), including lab coats, gloves, and safety glasses.
- **Solubilization Considerations:** The compound may require dissolution in DMSO. Be aware of the safe handling procedures for DMSO, which can facilitate the transdermal absorption of other substances.

Solubility and Formulation Protocols

MA242 free base has low water solubility, necessitating the use of solvents or formulation agents for *in vitro* and *in vivo* studies [1].

In Vitro Solubilization

For cell-based assays, **MA242 free base** may dissolve in DMSO. If it does not dissolve readily, other solvents such as water, ethanol, or DMF can be tried with a minute amount of product to avoid sample loss [1].

In Vivo Formulation Protocols

The following table summarizes common formulations used for *in vivo* administration, such as intraperitoneal (IP) injection, as cited in the literature [1]. Always use a minute amount to test solubility before preparing the full dose.

Formulation Name	Composition (Volume Ratio)	Notes
Injection Formulation 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	Common for IP/IV/IM/SC injection [1]
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	Alternative injection formulation [1]
Injection Formulation 3	DMSO : Corn oil = 10 : 90	For oil-based delivery [1]
Oral Formulation 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)	For oral gavage studies [1]

Example Preparation (Formulation 1): To prepare 1 mL of a 2.5 mg/mL working solution for injection, take 100 μ L of a 25 mg/mL DMSO stock solution and add it to 900 μ L of corn oil (for Formulation 3). Mix well until a clear or suspension solution is obtained [1].

Experimental Protocols and Biological Activity

MA242 free base has demonstrated potent anticancer activity in preclinical models of pancreatic cancer, hepatocellular carcinoma (HCC), and breast cancer, independent of the tumor's p53 status [1] [3] [4].

In Vitro Anticancer Activity Protocols

4.1.1 Cell Viability Assay (MTT/XTT)

- **Cell Lines:** Human pancreatic cancer lines (e.g., HPAC, Panc-1, AsPC-1, Mia-Paca-2, BxPC-3); Hepatocellular carcinoma lines; Breast cancer lines; Normal human pancreatic ductal epithelium (HPDE) cells for selectivity [1] [3] [4].
- **Procedure:** Seed cells in 96-well plates. The next day, treat with MA242 across a concentration range (e.g., 0.05–5 μM). Incubate for 72 hours. Add MTT/XTT reagent and incubate further. Measure absorbance at 490-500 nm to determine cell viability [1] [5].
- **Expected Results:** MA242 substantially suppresses proliferation of cancer cells with IC_{50} values in the low micromolar range (e.g., 0.1 to 0.4 μM for pancreatic cancer cells). The proliferation of normal HPDE cells is minimally affected ($\text{IC}_{50} = 5.81 \mu\text{M}$), indicating a selective effect on cancer cells [1].

4.1.2 Western Blot Analysis

- **Purpose:** To analyze the effect of MA242 on MDM2 and NFAT1 protein levels.
- **Cell Treatment:** Treat relevant cancer cell lines (e.g., HPAC, Panc-1) with MA242 at concentrations of 0, 0.1, 0.2, and 0.5 μM for 24 hours [1].
- **Procedure:** Lyse cells, quantify protein, separate by SDS-PAGE, and transfer to a membrane. Block the membrane and incubate with primary antibodies against MDM2 and NFAT1, followed by HRP-conjugated secondary antibodies. Detect using enhanced chemiluminescence [5].
- **Expected Results:** MA242 dramatically reduces MDM2 and NFAT1 protein levels in a concentration-dependent manner [1].

4.1.3 Apoptosis Assay (Annexin V Staining)

- **Purpose:** To quantify MA242-induced apoptosis.
- **Procedure:** Treat cells with MA242 (e.g., 0.5-5 μM) for 24-48 hours. Harvest cells, stain with Annexin V-FITC and propidium iodide (PI), and analyze by flow cytometry. Annexin V-positive/PI-negative cells indicate early apoptosis, while Annexin V/PI-double positive cells indicate late apoptosis/necrosis [5].

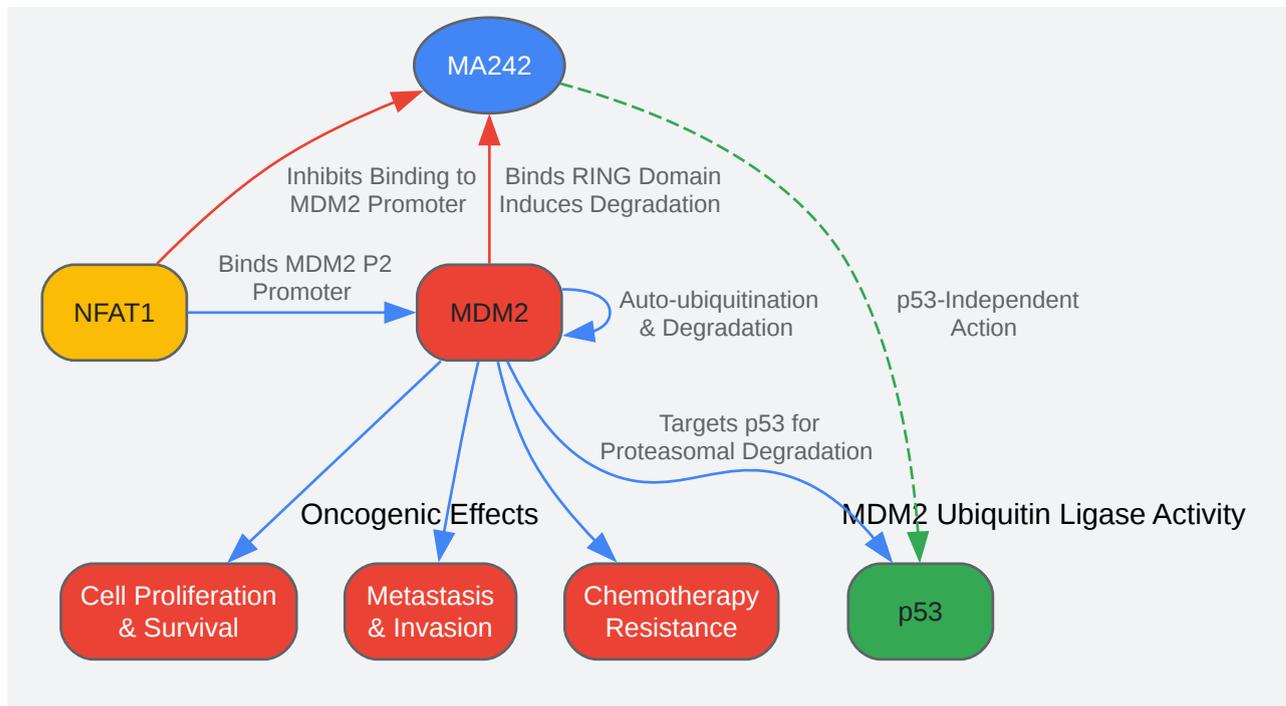
In Vivo Efficacy Protocol

- **Animal Models:** Female athymic nude mice (nu/nu, 4-6 weeks old) bearing orthotopic pancreatic (e.g., AsPC-1-Luc or Panc-1-Luc) or patient-derived xenograft tumors [1] [5].
- **Dosing:**
 - For Panc-1 tumor-bearing mice: 2.5 or 5 mg/kg, administered via intraperitoneal (IP) injection, 5 days per week for five weeks.

- For AsPC-1 tumor-bearing mice: 10 mg/kg, IP, 5 days per week for three weeks [1].
- **Assessment:** Monitor tumor volume/weight and use bioluminescent imaging for metastatic models. Collect tumors for immunohistochemical analysis of MDM2 and NFAT1.
- **Expected Results & Safety:** MA242 treatment results in significant inhibition of tumor growth (56.1% to 89.5%) and metastasis. The average body weights of mice treated with MA242 did not differ significantly from the vehicle control group, indicating no discernible host toxicity at the efficacious doses [1] [5].

Mechanism of Action and Signaling Pathways

MA242 exerts its effects through a unique dual-targeting mechanism, which is distinct from traditional MDM2-p53 binding inhibitors.



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The diagram above illustrates the dual mechanism of MA242:

- **Inhibition of NFAT1 Transcriptional Activity:** MA242 binds to NFAT1 and inhibits its ability to bind the P2 promoter of the *MDM2* gene, thereby repressing MDM2 transcription [5] [2].
- **Direct MDM2 Degradation:** MA242 binds directly to the RING domain of the MDM2 protein. This binding induces MDM2 auto-ubiquitination and subsequent proteasomal degradation, blocking its E3 ubiquitin ligase activity against substrates like p53 [2].

- **p53-Independent Action:** By simultaneously targeting both NFAT1 and MDM2, MA242 effectively suppresses cancer cell growth and survival, a effect that holds true even in cancer cells with mutated or deficient p53 [3] [5].

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References

1. MA242 free base | Apoptosis | 1049704-17-7 [invivochem.com]
2. CAS 1049704-18-8 MA242 [bocsci.com]
3. MDM2-NFAT1 dual inhibitor, MA242: Effective against ... [sciencedirect.com]
4. Dual inhibitor of MDM2 and NFAT1 for experimental ... [frontiersin.org]
5. Discovery and characterization of dual inhibitors of MDM2 and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [MA242 Free Base: Application Notes and Protocols for Cancer Research]. Smolecule, [2026]. [Online PDF]. Available at:

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